

# Prudent Disposal of CC214-1: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CC214-1

Cat. No.: B12386795

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## Essential Safety and Logistical Information for the Proper Disposal of Research Compound CC214-1

For researchers and scientists engaged in drug development, the proper management and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the proper disposal of **CC214-1**, a research chemical. Given the absence of specific disposal data for **CC214-1**, the following procedures are based on established best practices for the disposal of unknown or hazardous research chemicals.

All chemical waste, including **CC214-1**, should be treated as hazardous unless explicitly determined otherwise by a qualified safety officer.<sup>[1]</sup> Improper disposal can lead to serious consequences, including personal injury, environmental contamination, and significant legal and financial penalties.<sup>[2]</sup>

## Quantitative Data on Hazardous Waste Accumulation

To ensure compliance with safety regulations, laboratories must adhere to strict limits on the accumulation of hazardous waste. The following table summarizes key quantitative limits for hazardous waste storage in a laboratory setting, often referred to as a Satellite Accumulation Area (SAA).

Parameter	Limit	Regulatory Body
Maximum Volume of Hazardous Waste	55 gallons	EPA
Maximum Volume of Acutely Toxic Waste (P-list)	1 quart (liquid) or 1 kilogram (solid)	EPA
Maximum Storage Time in SAA	12 months (unless accumulation limits are met sooner)	EPA

Data compiled from various university environmental health and safety guidelines.[\[2\]](#)

## Detailed Disposal Protocol for CC214-1

The following protocol outlines the necessary steps for the safe and compliant disposal of **CC214-1**. This procedure should be conducted in a designated laboratory area, and all personnel must wear appropriate Personal Protective Equipment (PPE), including safety goggles, lab coats, and chemical-resistant gloves.

### Step 1: Waste Identification and Segregation

- Treat as Hazardous: Assume **CC214-1** is a hazardous chemical waste.[\[1\]](#) Do not dispose of it down the drain or in regular trash.[\[2\]](#)
- Segregate Waste Streams: Keep solid and liquid forms of **CC214-1** waste separate. Do not mix **CC214-1** waste with other incompatible chemical wastes. Incompatible wastes should be stored in separate secondary containment.

### Step 2: Containerization and Labeling

- Select Appropriate Containers: Use a chemically compatible, leak-proof container for collecting **CC214-1** waste. Plastic containers are often preferred to glass to minimize the risk of breakage. The container must be in good condition, free of cracks or rust.
- Proper Labeling: As soon as the first of the waste is added, affix a "Hazardous Waste" tag to the container. The label must include:

- The words "Hazardous Waste".
- The full chemical name: "**CC214-1**". Avoid abbreviations or chemical formulas.
- The date of waste generation (when the first waste is added).
- The location of origin (building and room number).
- The Principal Investigator's name and contact information.
- An indication of the hazards (e.g., flammable, corrosive, toxic). If the hazards are unknown, this should be noted.
- **Keep Containers Closed:** The waste container must be kept tightly sealed except when adding waste.

#### Step 3: Storage in a Satellite Accumulation Area (SAA)

- **Designated Storage:** Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory where the waste is generated.
- **Secondary Containment:** Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.
- **Monitor Accumulation:** Do not exceed the 55-gallon limit for total hazardous waste or the 1-quart limit for acutely toxic waste in the SAA.

#### Step 4: Arranging for Disposal

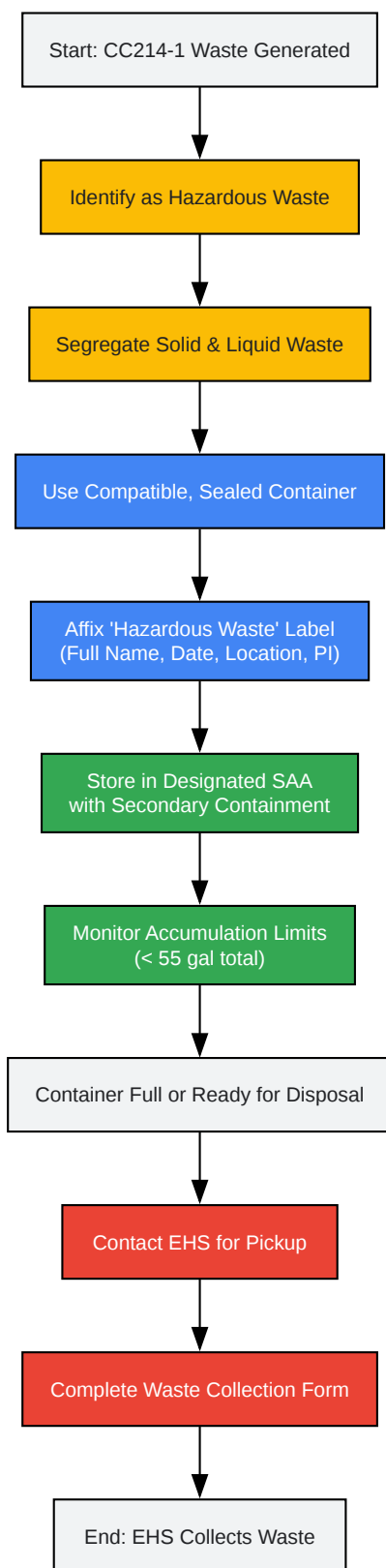
- **Contact Environmental Health & Safety (EHS):** Once the container is full or is ready for disposal, contact your institution's Environmental Health & Safety (EHS) office to schedule a pickup. Do not transport hazardous waste yourself.
- **Complete a Waste Collection Form:** Fill out any required hazardous waste collection forms provided by your EHS office.

#### Step 5: Handling Empty Containers

- **Triple Rinsing:** An empty container that has held a hazardous chemical must be triple-rinsed with a suitable solvent capable of removing the residue.
- **Collect Rinsate:** The rinsate from the triple-rinsing process must be collected and disposed of as hazardous waste.
- **Deface Label:** After triple-rinsing, deface or remove the hazardous waste label from the empty container.
- **Final Disposal of Container:** The triple-rinsed and defaced container can typically be disposed of in the regular trash.

## Disposal Workflow for CC214-1

The following diagram illustrates the logical flow of the disposal procedure for **CC214-1**.



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Caption: Workflow for the proper disposal of **CC214-1**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and disposal of **CC214-1**, thereby protecting themselves, their colleagues, and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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## References

- 1. vumc.org [vumc.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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